

Application Notes and Protocols for CKI-7 in In Vitro Kinase Assays

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Compound of Interest

Compound Name: *CKI-7*

Cat. No.: *B608342*

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Introduction

CKI-7 is a potent, ATP-competitive inhibitor of Casein Kinase 1 (CK1), a family of serine/threonine kinases crucial in various cellular processes, including Wnt/ β -catenin and Hedgehog signaling pathways.^{[1][2][3]} Its ability to selectively inhibit CK1 makes it a valuable tool for studying the physiological roles of this kinase family and for potential therapeutic development. These application notes provide detailed protocols and data for utilizing **CKI-7** in in vitro kinase assays.

Mechanism of Action

CKI-7 exerts its inhibitory effect by competing with ATP for the binding site on the kinase domain of CK1.^{[2][3]} This prevents the transfer of the gamma-phosphate from ATP to the protein substrate, thereby inhibiting the kinase activity.

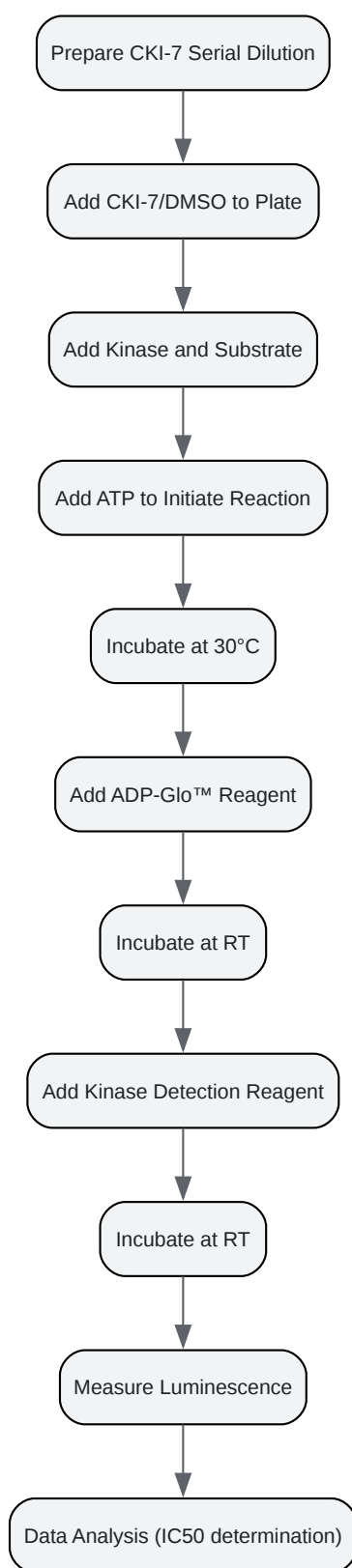
Data Presentation

The inhibitory activity of **CKI-7** has been characterized against a panel of protein kinases. The IC₅₀ values, which represent the concentration of inhibitor required to reduce enzyme activity by 50%, are summarized in the table below.

Kinase Target	IC50 (μM)
Casein Kinase 1 (CK1)	6[1][2][3]
Casein Kinase 2 (CK2)	90[1]
Protein Kinase C (PKC)	>1000[1]
CaM Kinase II	195[1]
cAMP-dependent Protein Kinase (PKA)	550[1]
SGK	Inhibited[1][2][3]
Ribosomal S6 Kinase-1 (S6K1)	Inhibited[1][2][3]
Mitogen- and stress-activated protein kinase-1 (MSK1)	Inhibited[1][2][3]

Signaling Pathways

CK1 is a key regulator in multiple signaling pathways. Below are diagrams illustrating its role in the Wnt/β-catenin and Hedgehog pathways.



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References

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